

# Essential Safety and Disposal Guidance for LSN 3213128

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## Compound of Interest

Compound Name: LSN 3213128

Cat. No.: B15586520

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This document provides crucial safety, handling, and disposal information for **LSN 3213128**, a selective, nonclassical, orally bioavailable antifolate. The primary goal is to furnish researchers, scientists, and drug development professionals with the necessary procedural guidance to ensure safe laboratory operations and proper material disposal.

## Proper Disposal Procedures for LSN 3213128

According to the Safety Data Sheet (SDS) for **LSN 3213128** (CAS No. 1941211-99-9), the substance is not classified as a hazardous mixture.<sup>[1]</sup> However, it is imperative to adhere to standard laboratory best practices and local regulations for chemical waste disposal.

### Step-by-Step Disposal Protocol:

- **Consult Local Regulations:** Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols. Regulations can vary significantly by region and institution.
- **Solid Waste:**
  - Collect waste **LSN 3213128** powder in a clearly labeled, sealed container. The label should include the chemical name ("**LSN 3213128**"), CAS number ("1941211-99-9"), and any other identifiers required by your institution.

- Dispose of the container through your institution's chemical waste program. Do not mix with general laboratory trash.
- Liquid Waste (Solutions):
  - Solutions of **LSN 3213128**, for instance, in DMSO, should be collected in a designated, sealed, and clearly labeled waste container.
  - The label must indicate the solvent used and the approximate concentration of **LSN 3213128**.
  - Never dispose of solutions containing **LSN 3213128** down the drain.
- Contaminated Materials:
  - Any materials that have come into contact with **LSN 3213128**, such as pipette tips, gloves, and weighing paper, should be collected in a designated, sealed waste bag or container.
  - This waste should be disposed of through the chemical waste stream, not as regular trash.

## Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of **LSN 3213128**.

Property	Value	Reference
CAS Number	1941211-99-9	[1][2]
Molecular Formula	C17H16FN3O4S2	[1][2]
Molecular Weight	409.46 g/mol	[1][2]
Appearance	Powder	[2]

## Biological Activity

**LSN 3213128** is a potent and specific inhibitor of aminoimidazole-4-carboxamide ribonucleotide formyltransferase (AICARFT).[3][4][5][6] This inhibition leads to anti-tumor activity.[3][4][5][6]

Target	IC50 (Enzyme Inhibition)	IC50 (Cell-based)	Reference
AICARFT	16 nM	19 nM	<a href="#">[3]</a>

Cell Line	GI50 (Standard RPMI Medium)	GI50 (Low-Folate Medium)	Reference
NCI-H460	3470 nM	Not Reported	<a href="#">[6]</a>
MDA-MB-231	44 nM	Not Reported	<a href="#">[6]</a>

## Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **LSN 3213128** and ensuring laboratory safety.

Form	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	<a href="#">[3]</a>
In Solvent	-80°C	1 year	<a href="#">[3]</a>

Handling Recommendations:

- Use in a well-ventilated area.[\[1\]](#)
- Avoid inhalation, and contact with skin and eyes.[\[1\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- An accessible safety shower and eye wash station should be available.[\[1\]](#)

## Experimental Protocols

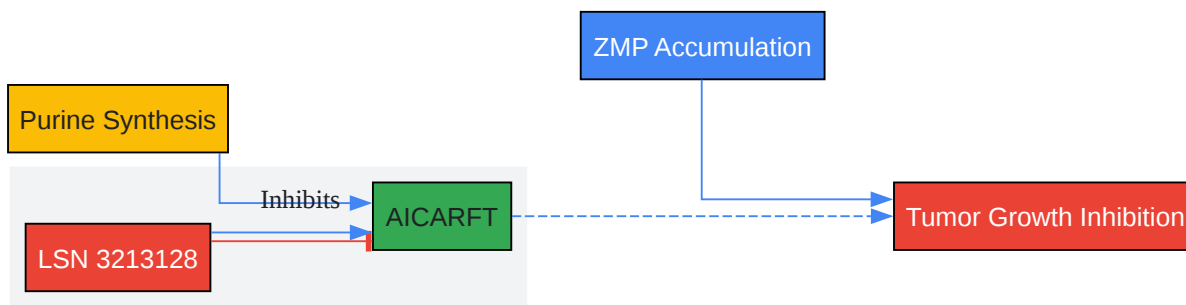
General Protocol for In Vitro Cell Proliferation Assay:

This protocol provides a general framework for assessing the anti-proliferative effects of **LSN 3213128** on cancer cell lines.

- **Cell Culture:** Culture cancer cell lines (e.g., NCI-H460, MDA-MB-231) in appropriate media and conditions as recommended by the supplier.
- **Compound Preparation:** Prepare a stock solution of **LSN 3213128** in a suitable solvent, such as DMSO.<sup>[3]</sup> Perform serial dilutions to achieve the desired final concentrations.
- **Cell Seeding:** Seed cells in 96-well plates at a predetermined density and allow them to adhere overnight.
- **Treatment:** Treat the cells with varying concentrations of **LSN 3213128**. Include a vehicle control (e.g., DMSO) and a positive control if available.
- **Incubation:** Incubate the plates for a specified period (e.g., 72 hours).
- **Viability Assay:** Assess cell viability using a standard method, such as the MTT or CellTiter-Glo® assay.
- **Data Analysis:** Calculate the half-maximal growth inhibition (GI50) values by plotting cell viability against the logarithm of the compound concentration and fitting the data to a dose-response curve.

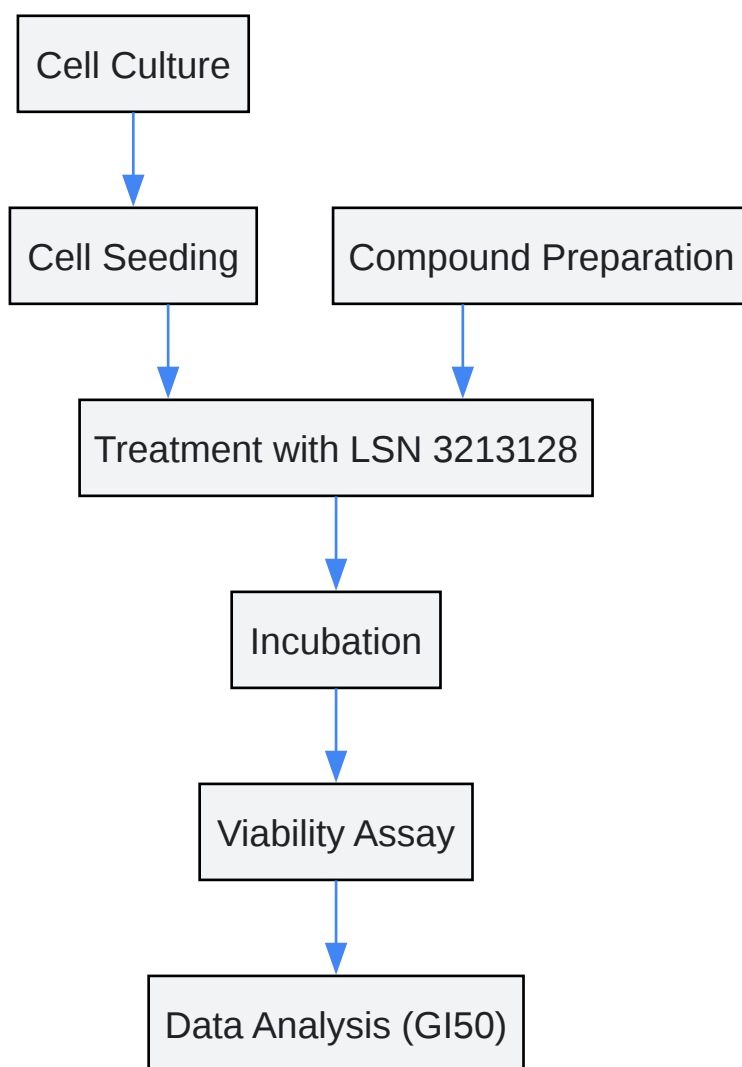
## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **LSN 3213128** and a typical experimental workflow.



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Caption: Mechanism of action of **LSN 3213128**.



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Caption: In Vitro Cell Proliferation Assay Workflow.

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